

A Comprehensive Review of 3,7-Dimethylnonane: Synthesis, Biological Activity, and Analytical Methods

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Compound of Interest

Compound Name: 3,7-Dimethylnonane

Cat. No.: B103575

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This guide provides an in-depth comparison of **3,7-Dimethylnonane**, a saturated aliphatic hydrocarbon, with other relevant compounds, supported by available experimental data. It covers its synthesis, biological activity, particularly as a potential α -amylase inhibitor, and analytical methodologies.

Physicochemical Properties

3,7-Dimethylnonane is a branched-chain alkane with the molecular formula $C_{11}H_{24}$ and a molecular weight of 156.31 g/mol. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **3,7-Dimethylnonane**

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₄	[1]
Molecular Weight	156.31 g/mol	[1]
CAS Number	17302-32-8	[1]
Boiling Point	183.3 °C at 760 mmHg	[2]
Density	0.741 g/cm ³	[2]
LogP	4.24890	[2]
Refractive Index	1.4176	[2]

Synthesis of 3,7-Dimethylnonane

While specific, detailed protocols for the synthesis of **3,7-Dimethylnonane** are not readily available in the reviewed literature, a plausible and common method for synthesizing branched alkanes is through a Grignard reaction followed by dehydration and hydrogenation. A representative synthetic scheme is outlined below, adapted from the synthesis of a similar compound, 4,5-dimethylnonane.[3]

Experimental Protocol: Proposed Synthesis of 3,7-Dimethylnonane

Step 1: Grignard Reagent Formation

- To a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, add magnesium turnings.
- Add anhydrous diethyl ether to the flask to cover the magnesium.
- In the dropping funnel, add a solution of 2-bromopentane in anhydrous diethyl ether.
- Add a small amount of the 2-bromopentane solution to the magnesium to initiate the reaction, which may be evidenced by bubbling and a slight temperature increase.

- Once the reaction has started, add the remaining 2-bromopentane solution dropwise to maintain a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent (pentylmagnesium bromide).

Step 2: Grignard Reaction with a Ketone

- Cool the Grignard reagent solution in an ice bath.
- In a separate dropping funnel, prepare a solution of 4-methyl-2-hexanone in anhydrous diethyl ether.
- Add the ketone solution dropwise to the cooled Grignard reagent with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional hour.
- Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
- Separate the ether layer, and extract the aqueous layer with diethyl ether.
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude tertiary alcohol, 3,7-dimethylnonan-3-ol.

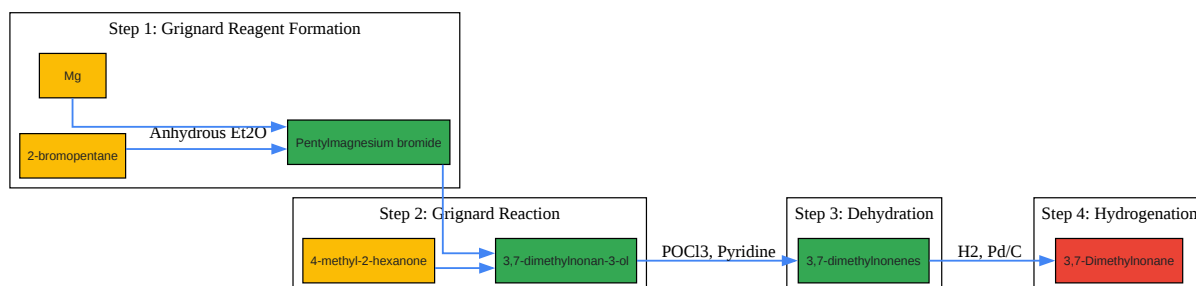
Step 3: Dehydration of the Tertiary Alcohol

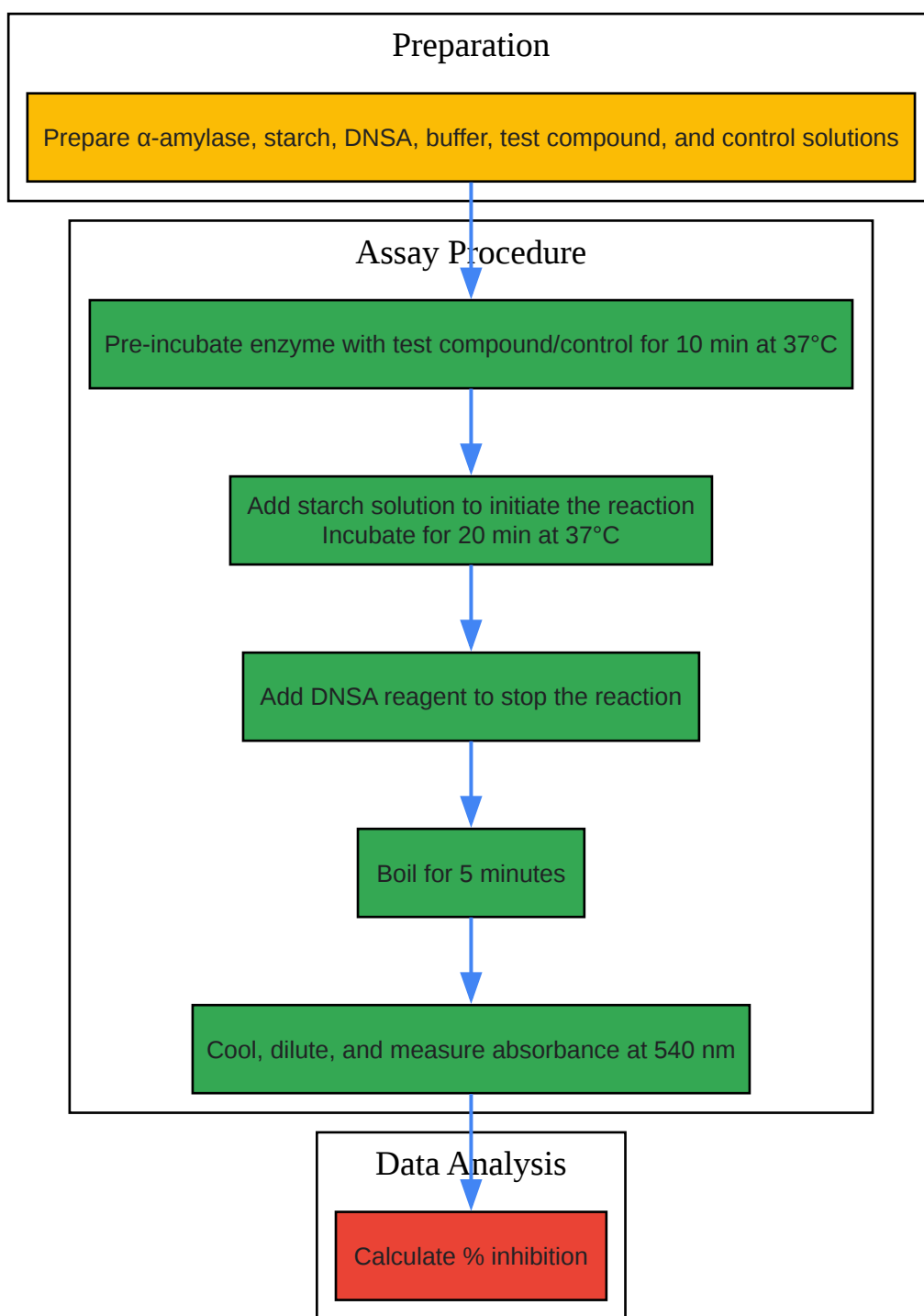
- Dissolve the crude 3,7-dimethylnonan-3-ol in pyridine.
- Cool the solution in an ice bath and slowly add phosphorus oxychloride (POCl_3).
- Allow the reaction mixture to stir at room temperature overnight.
- Pour the reaction mixture onto crushed ice and extract with diethyl ether.
- Wash the organic layer with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.

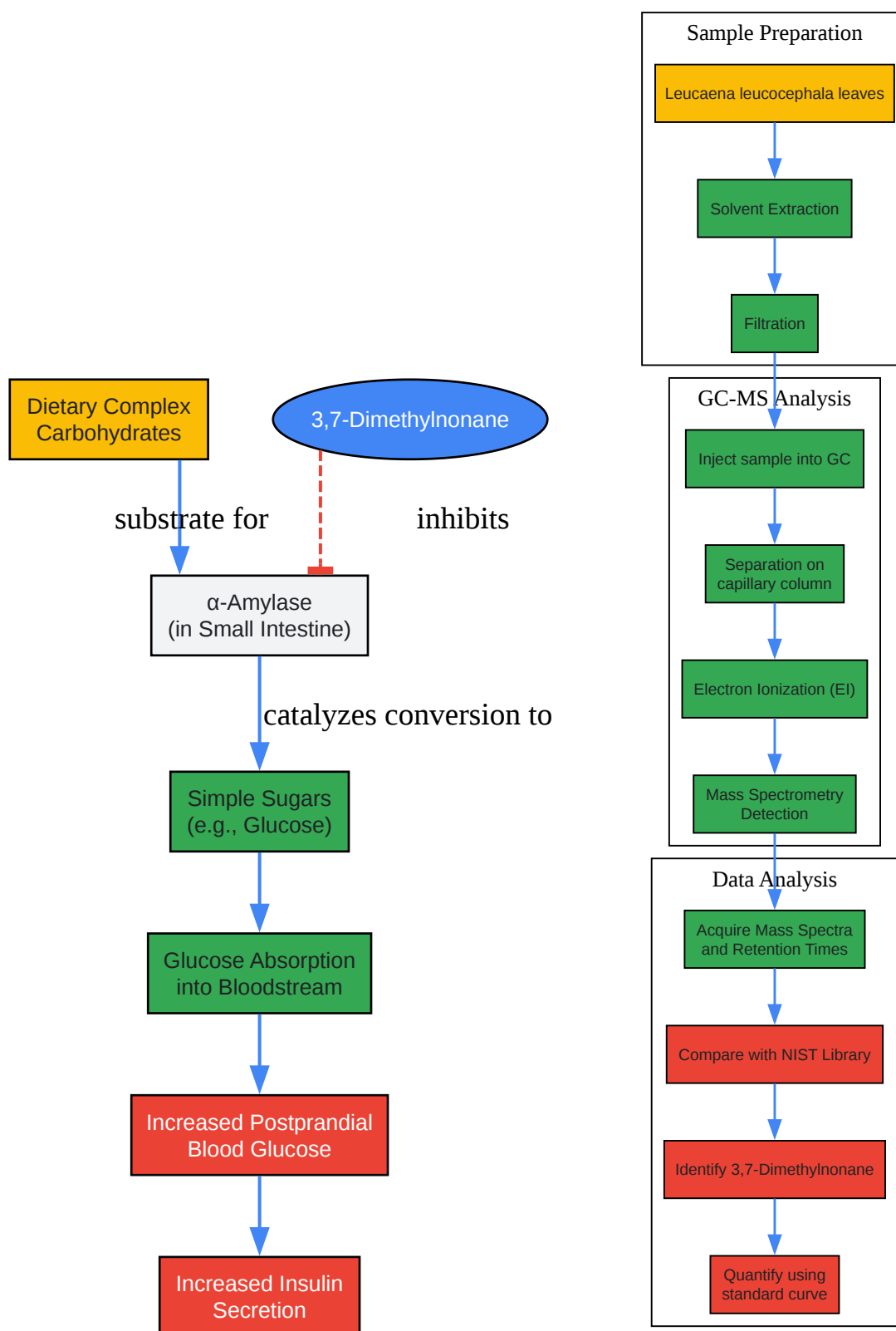
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to yield a mixture of alkene isomers (3,7-dimethylnonenes).

Step 4: Hydrogenation of the Alkenes

- Dissolve the alkene mixture in ethanol in a hydrogenation vessel.
- Add a catalytic amount of 10% Palladium on carbon (Pd/C).
- Subject the mixture to hydrogenation under a hydrogen atmosphere (e.g., using a balloon or a Parr hydrogenator) until the reaction is complete (monitored by TLC or GC).
- Filter the reaction mixture through a pad of Celite to remove the catalyst.
- Concentrate the filtrate under reduced pressure to yield the final product, **3,7-Dimethylnonane**.







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